

Deuterium-Labeled Adipic Acid Dihydrazide: A Technical Guide for Advanced Research Applications

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Compound of Interest

Compound Name: *Adipic acid dihydrazide-d8*

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Abstract

Deuterium-labeled adipic acid dihydrazide (D8-ADH) is a stable isotope-labeled analog of adipic acid dihydrazide (ADH), a versatile homobifunctional crosslinking agent. The incorporation of deuterium atoms provides a valuable tool for researchers in various fields, particularly in quantitative mass spectrometry-based proteomics and pharmacokinetic studies. This technical guide provides an in-depth overview of D8-ADH, including its synthesis, physicochemical properties, and detailed protocols for its application as a chemical crosslinker and an internal standard. The strategic use of D8-ADH can significantly enhance the accuracy and precision of analytical measurements and provide deeper insights into the metabolic fate of molecules.

Introduction

Adipic acid dihydrazide (ADH) is a chemical compound widely used to crosslink molecules containing carboxyl groups, such as proteins and polysaccharides, often in the presence of a carbodiimide activator like EDC.^[1] It is also utilized as a hardener for epoxy resins and a chain extender in polyurethanes.^[2] The deuterium-labeled version, specifically **adipic acid dihydrazide-d8** (D8-ADH), offers significant advantages in research settings. The replacement of hydrogen atoms with deuterium, a stable, non-radioactive isotope, introduces a mass shift

that is readily detectable by mass spectrometry.^[3] This property makes D8-ADH an ideal internal standard for quantitative analyses, as it co-elutes with the non-labeled analyte and experiences similar ionization effects, thereby correcting for variations during sample preparation and analysis.^{[4][5]} Furthermore, deuterium labeling can alter the pharmacokinetic profile of molecules by slowing down metabolism at the site of deuteration, a phenomenon known as the kinetic isotope effect.^{[6][7]}

Physicochemical Properties

The physicochemical properties of D8-ADH are nearly identical to those of its non-deuterated counterpart, with the primary difference being its molecular weight. This similarity is crucial for its application as an internal standard.

Property	Adipic Acid Dihydrazide (ADH)	Deuterium-Labeled Adipic Acid Dihydrazide (D8-ADH)
Molecular Formula	C ₆ H ₁₄ N ₄ O ₂	C ₆ H ₆ D ₈ N ₄ O ₂
Molecular Weight	174.20 g/mol	182.25 g/mol
Appearance	White crystalline powder	White crystalline powder
Melting Point	180-182 °C	Expected to be similar to ADH
Solubility	Soluble in water	Expected to be similar to ADH
Isotopic Purity	N/A	Typically >98%

Note: Some physical properties for D8-ADH are extrapolated from ADH data due to limited specific experimental values in public literature.

Synthesis of Deuterium-Labeled Adipic Acid Dihydrazide (D8-ADH)

The synthesis of D8-ADH is a two-step process that begins with the deuteration of adipic acid to form adipic acid-d8, followed by the reaction with hydrazine to yield the final product.

Step 1: Synthesis of Adipic Acid-d8

A common method for introducing deuterium into a molecule like adipic acid is through a heterogeneous catalytic hydrogen-deuterium exchange reaction.^[8] This method offers a high degree of deuterium incorporation under relatively mild conditions.

Experimental Protocol: Catalytic H-D Exchange for Adipic Acid-d8 Synthesis

- Reaction Setup: In a high-pressure reaction vessel, combine adipic acid (1 equivalent), 10% Palladium on Carbon (Pd/C) (0.1 eq by weight), and a catalytic amount of aluminum powder.
- Deuterium Source: Add deuterium oxide (D_2O) to the vessel to serve as the deuterium source and solvent.
- Reaction Conditions: Seal the vessel and introduce hydrogen gas (this facilitates the activation of the catalyst). Heat the mixture to 100-150°C with vigorous stirring for 24-48 hours. The pressure will increase due to the in-situ generation of D_2 gas from the reaction of aluminum with D_2O .^[9]
- Work-up: After cooling the reaction vessel, filter the mixture to remove the Pd/C catalyst.
- Purification: Evaporate the D_2O under reduced pressure. The resulting solid, adipic acid-d8, can be further purified by recrystallization from hot D_2O .
- Characterization: Confirm the structure and isotopic purity of the adipic acid-d8 using 1H NMR, ^{13}C NMR, and high-resolution mass spectrometry.^{[10][11]}

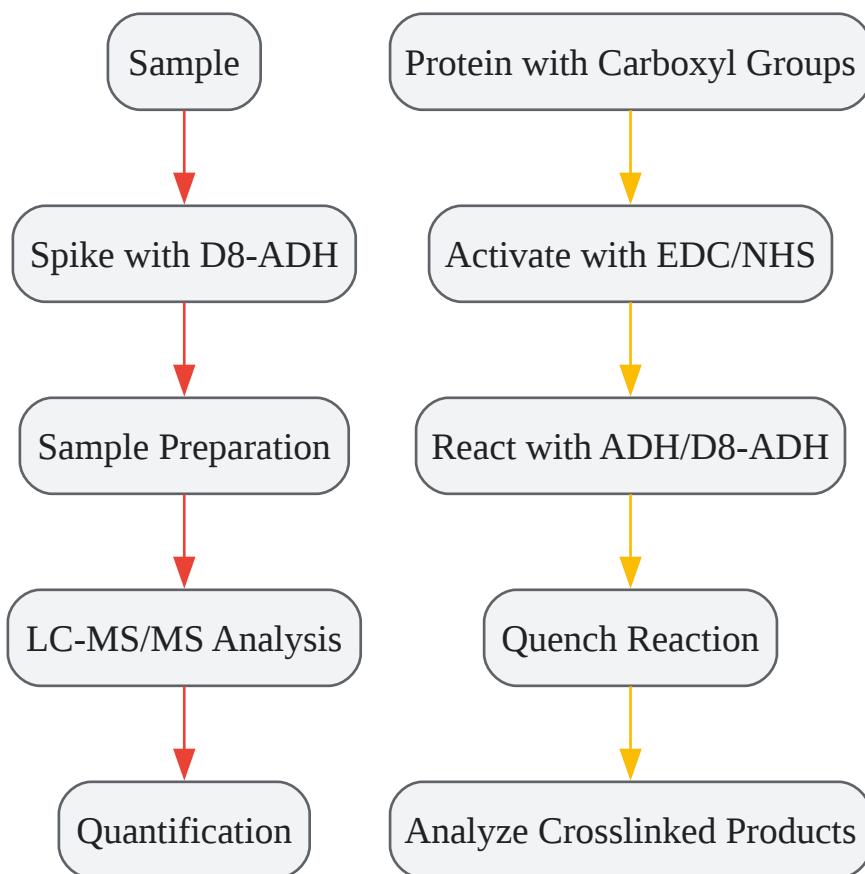
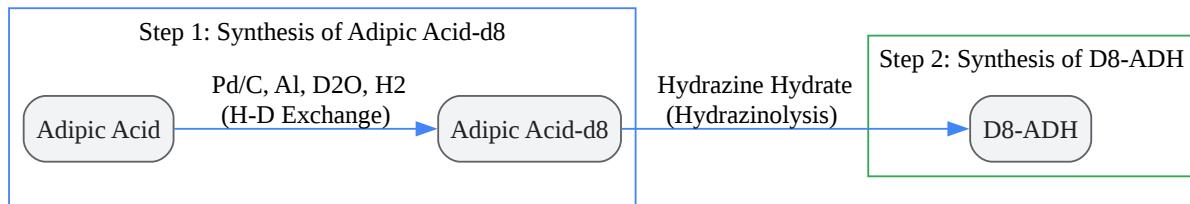
Step 2: Synthesis of Adipic Acid Dihydrazide-d8 (D8-ADH)

The deuterated adipic acid is then converted to the dihydrazide. This can be achieved through direct reaction with hydrazine hydrate.^{[12][13]}

Experimental Protocol: Synthesis of D8-ADH from Adipic Acid-d8

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, dissolve adipic acid-d8 (1 equivalent) in an excess of hydrazine hydrate.

- Reaction Conditions: Heat the mixture to reflux (approximately 100-115°C) and maintain for 4-6 hours.
- Crystallization: Upon cooling the reaction mixture, the **adipic acid dihydrazide-d8** will precipitate out of the solution.
- Purification: Collect the crystalline product by vacuum filtration and wash with cold ethanol to remove any unreacted starting material and excess hydrazine.
- Drying: Dry the purified D8-ADH under vacuum.
- Characterization: Confirm the final product's identity and purity using techniques such as melting point determination, FTIR spectroscopy, and mass spectrometry.



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